

safety and handling of (4-Bromonaphthalen-1-yl)methanol

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Compound of Interest

Compound Name: (4-Bromonaphthalen-1-yl)methanol

Cat. No.: B1281211

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An In-depth Technical Guide on the Safety and Handling of (4-Bromonaphthalen-1-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. It is not a substitute for a manufacturer-supplied Safety Data Sheet (SDS). All laboratory work should be conducted with a thorough understanding of the potential hazards and in compliance with institutional and regulatory safety standards.

Introduction

(4-Bromonaphthalen-1-yl)methanol is an organic compound featuring a naphthalene core substituted with both a bromine atom and a hydroxymethyl group.^[1] Its molecular formula is $C_{11}H_9BrO$, and it has a molecular weight of 237.09 g/mol.^[1] This bifunctional molecule serves as a valuable intermediate in organic synthesis, providing two reactive sites for further chemical transformations. The presence of the naphthalene scaffold, a common feature in many biologically active molecules, makes this compound and its derivatives of interest in medicinal chemistry and pharmaceutical development, particularly in anti-cancer research.^{[1][2]}

Chemical and Physical Properties

The fundamental properties of (4-Bromonaphthalen-1-yl)methanol are summarized below.

Property	Value	Source
IUPAC Name	(4-bromonaphthalen-1-yl)methanol	[1]
CAS Number	56052-26-7	[1][3]
Molecular Formula	C ₁₁ H ₉ BrO	[1][3]
Molecular Weight	237.09 g/mol	[1][3]
Appearance	White solid	[3]
SMILES	<chem>C1=CC=C2C(=C1)C(=CC=C2Br)CO</chem>	[1]
InChI Key	QAZWQAUUZFKMU-UHFFFAOYSA-N	[1]

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **(4-Bromonaphthalen-1-yl)methanol** is not readily available. The following hazard information is extrapolated from data on structurally similar compounds, such as brominated aromatic compounds and aromatic alcohols.[4][5][6] Users must exercise caution and handle the substance as potentially hazardous.

GHS Hazard Classification (Anticipated)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Source: Extrapolated from GHS classifications for similar compounds like (4-Bromothiophen-2-yl)methanol and 4-Bromonaphthalen-1-ol.[4][5]

Precautionary Statements and First Aid

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
P264	Wash skin thoroughly after handling.[4]	
P270	Do not eat, drink or smoke when using this product.[7]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4]	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.[7]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[4]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P405	Store locked up.[4]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[4]

Personal Protective Equipment (PPE)

Proper engineering controls, such as a chemical fume hood, should be the primary means of controlling exposure.

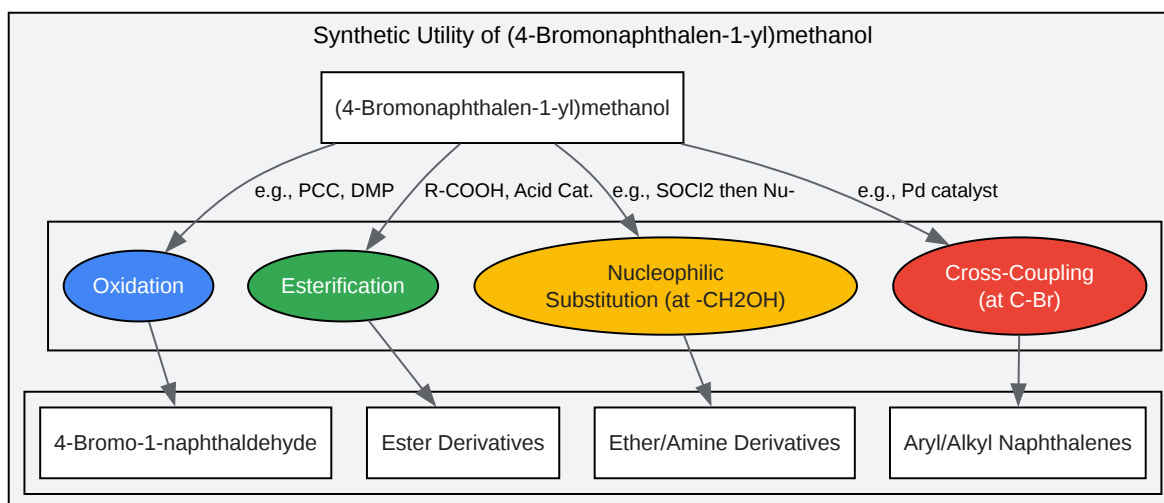
Protection	Specification
Eye/Face	Safety glasses with side-shields or chemical goggles conforming to EN166 or NIOSH standards.[8]
Skin	Chemical-resistant, impervious gloves (e.g., nitrile rubber, butyl rubber). A lab coat or other protective clothing is required to prevent skin contact.[4][9]
Respiratory	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.[8]

Handling, Storage, and Disposal

Aspect	Guideline
Handling	Use only in a well-ventilated area, preferably a chemical fume hood.[4] Avoid contact with skin, eyes, and clothing. Avoid dust formation. Wash hands thoroughly after handling.[4] Keep away from heat, sparks, and open flames.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4][8]
Disposal	Disposal must be in accordance with all applicable federal, state, and local regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[4]

Reactivity and Synthetic Applications

(4-Bromonaphthalen-1-yl)methanol is a versatile synthetic intermediate due to its two distinct functional groups.[1] The hydroxymethyl group can undergo oxidation to form the corresponding aldehyde or carboxylic acid, participate in esterification reactions with carboxylic acids, or be converted to a leaving group for nucleophilic substitution.[1] The bromine atom on the aromatic ring can be substituted or used in cross-coupling reactions to form new carbon-carbon or carbon-heteroatom bonds.[1]



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Caption: Key reaction pathways for **(4-Bromonaphthalen-1-yl)methanol**.

Experimental Protocols

Synthesis of (4-Bromonaphthalen-1-yl)methanol

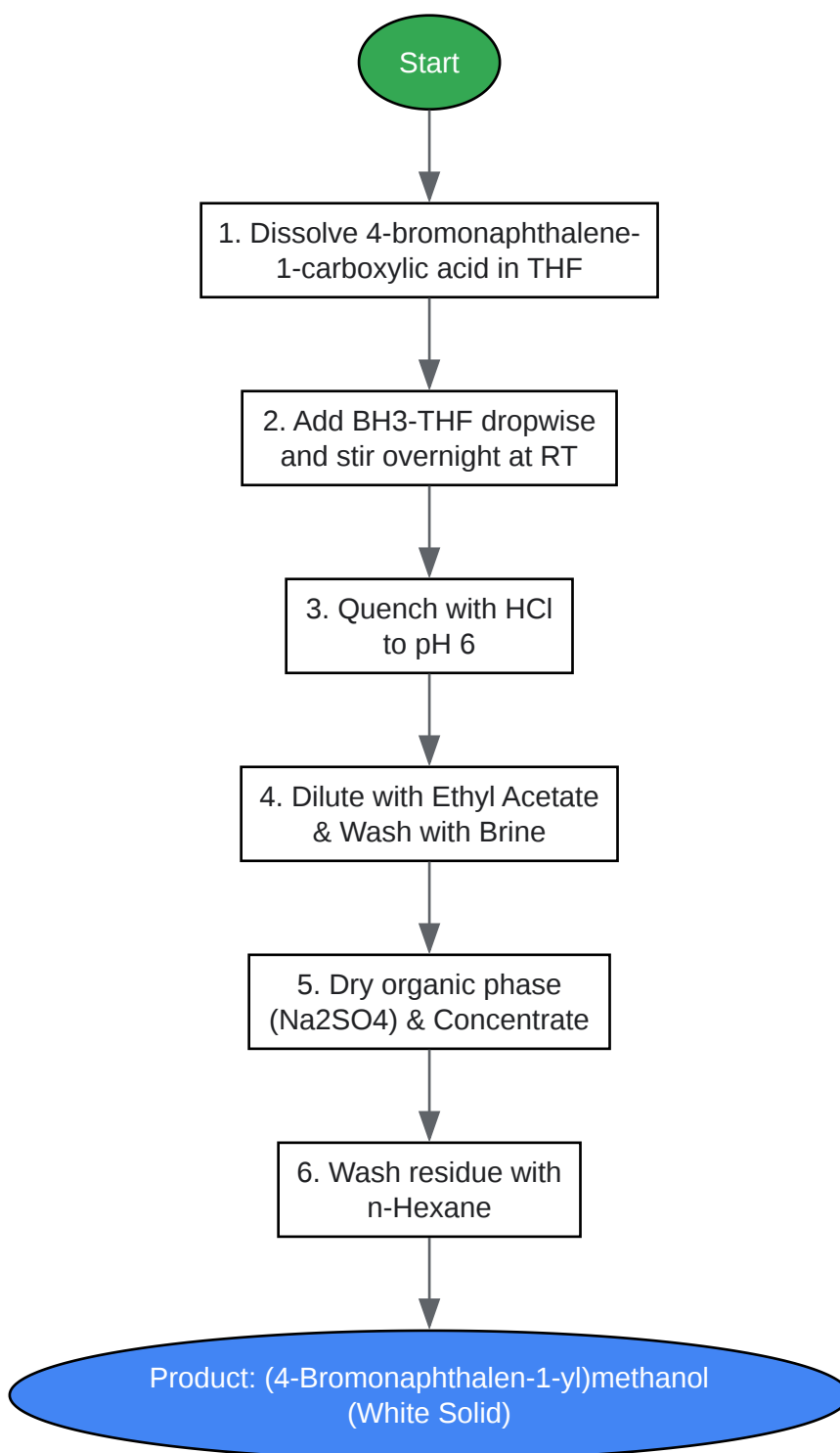
This protocol describes the reduction of 4-bromonaphthalene-1-carboxylic acid to yield the target alcohol.[3]

Materials:

- 4-bromonaphthalene-1-carboxylic acid (1.00 equiv)
- Tetrahydrofuran (THF), anhydrous
- Borane-THF complex (BH₃·THF) (2.00 equiv)
- Hydrochloric acid (HCl) solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate
- n-Hexane

Procedure:

- In a 250-mL 3-necked round-bottom flask, dissolve 4-bromonaphthalene-1-carboxylic acid (e.g., 7 g, 27.88 mmol) in anhydrous tetrahydrofuran (200 mL).[3]
- With stirring, add the borane-THF complex (e.g., 55.7 mL of 1M solution) dropwise to the solution.[3]
- Allow the resulting solution to stir overnight at room temperature.[3]
- Quench the reaction by the careful addition of hydrochloric acid solution until the pH is adjusted to 6.[3]
- Dilute the solution with ethyl acetate (200 mL).[3]
- Wash the organic layer sequentially with brine (3 x 100 mL).[3]
- Dry the organic phase over anhydrous sodium sulfate and then concentrate it under vacuum. [3]
- Wash the resulting residue with n-hexane (30 mL) to yield **(4-bromonaphthalen-1-yl)methanol** as a white solid (Typical yield: ~95%).[3]



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Caption: Workflow for the synthesis of **(4-Bromonaphthalen-1-yl)methanol**.

Biological and Toxicological Information

Biological Activity

While specific, extensive research on the biological activity of **(4-Bromonaphthalen-1-yl)methanol** is limited, its structural motifs are significant in medicinal chemistry. The naphthalene core is a key component in numerous compounds with diverse pharmacological properties.^[1] The presence of a bromine atom can enhance lipophilicity, potentially improving bioavailability, while the hydroxymethyl group offers a site for hydrogen bonding and further derivatization.^[1] Derivatives of this compound are considered to have potential in pharmaceutical development, especially in anti-cancer research.^{[1][2]}

Toxicological Data

No specific toxicological data (e.g., LD₅₀, LC₅₀) for **(4-Bromonaphthalen-1-yl)methanol** were found in the reviewed literature. The toxicological properties have not been fully investigated.^[8] Based on related structures, the compound should be handled as harmful if swallowed and as an irritant to the skin, eyes, and respiratory system.^{[4][5]}

Conclusion

(4-Bromonaphthalen-1-yl)methanol is a key synthetic intermediate with significant potential in organic synthesis and medicinal chemistry. Due to the lack of a dedicated safety and toxicology profile, it must be handled with caution, adhering to safety protocols derived from structurally related compounds. Researchers should use appropriate engineering controls and personal protective equipment to minimize exposure. The detailed synthesis protocol provided enables its preparation for further investigation into its chemical reactivity and potential biological applications.

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